

Technical Guide: In-Vitro Activity of FR295389 Against Gram-Negative Bacteria

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Compound of Interest

Compound Name: FR295389
CAS No.: 1019207-72-7
Cat. No.: B607548

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This technical guide provides a detailed overview of the current scientific understanding of the antibacterial activity of **FR295389**, a novel cephalosporin antibiotic, against gram-negative bacteria. The information presented herein is based on publicly available research.

Introduction

FR295389 is a novel dihydroimidazopyrazolium cephalosporin.^[1] Research into its antibacterial properties has highlighted its potential in addressing infections caused by specific multi-drug resistant gram-negative pathogens. This document summarizes the available quantitative data on its efficacy, outlines the likely experimental protocols used in its evaluation, and visualizes its mechanism of action.

Quantitative Data Summary: In-Vitro Activity

The primary available data on the activity of **FR295389** focuses on its efficacy against clinical isolates of IMP-type metallo-beta-lactamase (MBL)-producing *Pseudomonas aeruginosa*. MBLs are enzymes that can inactivate a broad range of beta-lactam antibiotics, making infections

with MBL-producing bacteria particularly challenging to treat. **FR295389** has demonstrated moderate activity against these resistant strains.[\[1\]](#)

Table 1: Minimum Inhibitory Concentrations (MIC) of **FR295389** against IMP-type MBL-producing *Pseudomonas aeruginosa*

Bacterial Strain	Number of Isolates	MIC ₅₀ (µg/ml)	MIC ₉₀ (µg/ml)
IMP-type MBL-producing <i>P. aeruginosa</i>	21	8.0	32

Data sourced from Takeda et al., 2008.[\[1\]](#)

Mechanism of Action

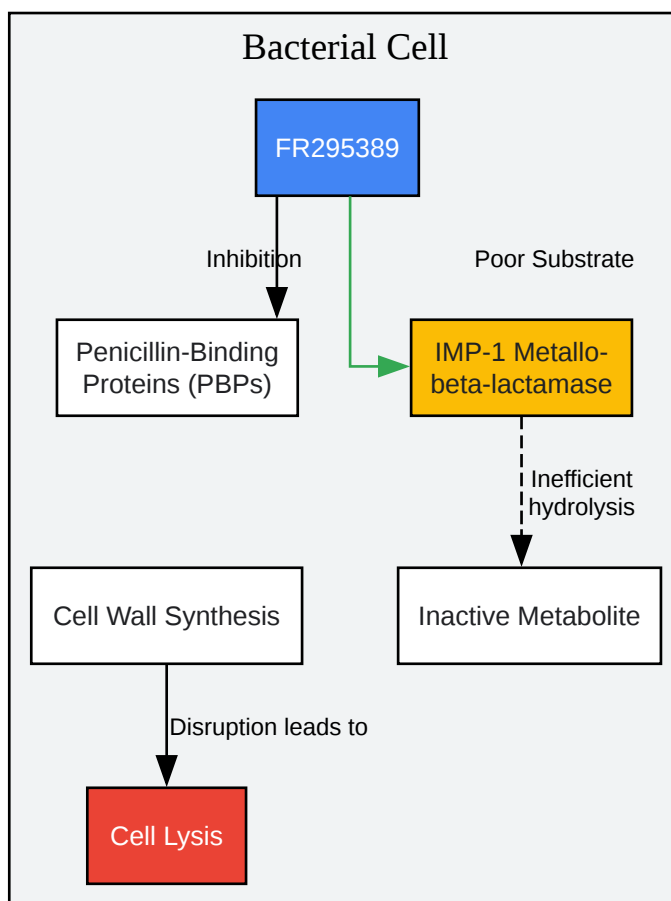
The mechanism by which **FR295389** exerts its activity against IMP-type MBL-producing *P. aeruginosa* is attributed to its stability against hydrolysis by the IMP-1 metallo-beta-lactamase. A kinetic study of the IMP-1 MBL revealed that **FR295389** is a poor substrate for this enzyme compared to ceftazidime, another cephalosporin.[\[1\]](#)

Table 2: Kinetic Parameters of IMP-1 MBL against **FR295389** and Ceftazidime

Substrate	K _m (µM)	k _{cat} (s ⁻¹)
FR295389	>20-fold higher than Ceftazidime	12-fold lower than Ceftazidime

Data sourced from Takeda et al., 2008.[\[1\]](#)

A higher K_m value suggests a lower affinity of the enzyme for the substrate, while a lower k_{cat} value indicates a slower rate of catalysis. These kinetic parameters collectively indicate that **FR295389** is not efficiently hydrolyzed by IMP-1 MBL, allowing it to maintain its antibacterial activity.



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Mechanism of **FR295389** activity and resistance evasion.

Experimental Protocols

While the full experimental details for the study on **FR295389** are not available, the methodologies can be inferred from standard practices in antimicrobial susceptibility testing and enzyme kinetics.

The MIC values were likely determined using the broth microdilution method according to the guidelines set by the Clinical and Laboratory Standards Institute (CLSI).

Protocol: Broth Microdilution MIC Assay

- Preparation of Antimicrobial Agent: A stock solution of **FR295389** is prepared and serially diluted in cation-adjusted Mueller-Hinton broth (CAMHB) in a 96-well microtiter plate to

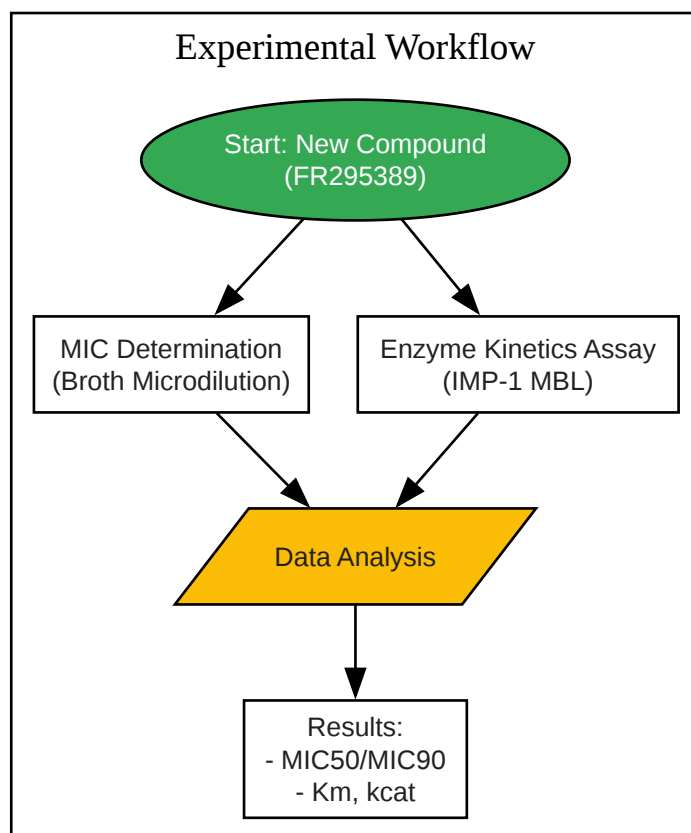
obtain a range of concentrations.

- **Inoculum Preparation:** The bacterial isolates are cultured overnight, and the suspension is adjusted to a turbidity equivalent to a 0.5 McFarland standard. This suspension is then diluted to achieve a final inoculum concentration of approximately 5×10^5 colony-forming units (CFU)/mL in each well.
- **Inoculation and Incubation:** The microtiter plates are inoculated with the bacterial suspension and incubated at 35-37°C for 16-20 hours.
- **MIC Determination:** The MIC is recorded as the lowest concentration of **FR295389** that completely inhibits visible bacterial growth.

The kinetic parameters (K_m and k_{cat}) of the IMP-1 MBL were likely determined by monitoring the hydrolysis of the cephalosporin substrates using a spectrophotometer.

Protocol: Metallo-beta-lactamase Kinetic Assay

- **Enzyme Purification:** The IMP-1 MBL is expressed and purified from a suitable host organism.
- **Assay Conditions:** The assay is performed in a suitable buffer at a constant pH and temperature.
- **Substrate Hydrolysis Monitoring:** The rate of hydrolysis of **FR295389** and the comparator cephalosporin (e.g., ceftazidime) is measured by monitoring the change in absorbance at a specific wavelength over time.
- **Data Analysis:** The initial reaction velocities are determined at various substrate concentrations. The Michaelis-Menten equation is then fitted to the data to calculate the K_m and V_{max} values. The k_{cat} is determined from V_{max} and the enzyme concentration.



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Hypothetical workflow for evaluating **FR295389** activity.

Conclusion

The available data indicates that **FR295389** is a promising cephalosporin with notable activity against IMP-type MBL-producing *Pseudomonas aeruginosa*. Its mechanism of action, characterized by poor substrate affinity for the IMP-1 MBL, allows it to evade a critical resistance mechanism in this pathogen. However, the broader spectrum of activity of **FR295389** against other clinically relevant gram-negative bacteria, such as Enterobacteriaceae and *Acinetobacter baumannii*, remains to be publicly documented. Further in-depth studies are required to fully elucidate the therapeutic potential of this compound.

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References

- 1. In vitro antibacterial activity of a new cephalosporin, FR295389, against IMP-type metallo-beta-lactamase-producers - PubMed [pubmed.ncbi.nlm.nih.gov]
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